

Proper Disposal and Safe Handling of Ralimetinib

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Compound of Interest

Compound Name: Ralimetinib

Cat. No.: B1684352

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This document provides essential safety and logistical information for the proper disposal and handling of **Ralimetinib** (LY2228820), a potent and selective inhibitor of p38 MAPK α/β . The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safety and environmental protection.

Hazard Identification and Classification

Ralimetinib is classified with specific hazards that necessitate careful handling and disposal. According to its Safety Data Sheet (SDS), the compound presents the following risks.^[1]

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.
Acute Aquatic Toxicity	H400	Very toxic to aquatic life.
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects.

Safe Handling and Storage

Proper handling and storage are critical to minimize exposure and prevent environmental release.

Precautions for Safe Handling:

- Avoid inhalation, and contact with skin and eyes.^[1]
- Prevent the formation of dust and aerosols.^[1]
- Use only in areas equipped with appropriate exhaust ventilation.^[1]
- Do not eat, drink, or smoke when using this product.^[1]
- Wash skin thoroughly after handling.^[1]

Conditions for Safe Storage:

- Keep containers tightly sealed in a cool, well-ventilated area.^[1]
- Store at -20°C in powder form or -80°C when in solvent.^[1]
- Protect from direct sunlight and sources of ignition.^[1]
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.^[1]

Step-by-Step Disposal Procedures

The primary directive for the disposal of **Ralimetinib** is to "Dispose of contents/container to an approved waste disposal plant."^[1] This should be done in accordance with all local, state, and federal regulations. The following steps provide a general operational workflow for laboratory settings.

1. Waste Identification and Segregation:

- Identify all waste streams containing **Ralimetinib**, including pure compound, contaminated labware (e.g., vials, pipette tips, gloves), and solutions.
- Segregate **Ralimetinib** waste from other laboratory waste to ensure proper handling.

2. Waste Collection and Labeling:

- Collect solid waste in a dedicated, sealed container clearly labeled as "Hazardous Chemical Waste: **Ralimetinib**."

- Collect liquid waste in a compatible, leak-proof container. Do not mix with incompatible materials.^[1]
- The label should include the chemical name, concentration, hazard symbols (Toxic, Environmental Hazard), and the date of accumulation.

3. On-site Storage:

- Store the sealed waste containers in a designated, secure, and well-ventilated hazardous waste accumulation area.
- Ensure the storage area is away from incompatible materials and environmental drains.

4. Professional Disposal:

- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **Ralimetinib** down the drain or in regular trash, as it is very toxic to aquatic life with long-lasting effects.^[1]

Spill Management Protocol

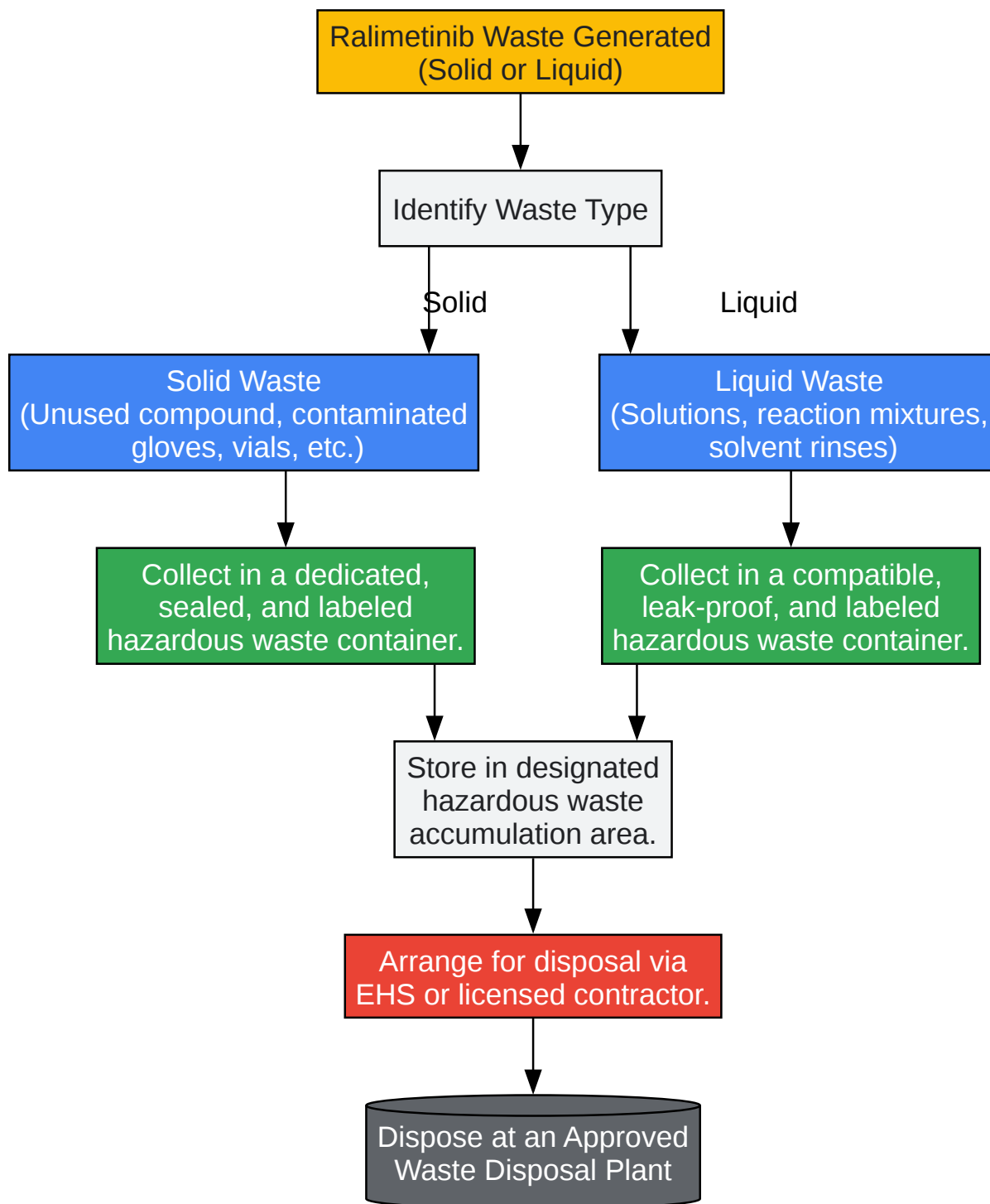
In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

- Evacuate and Secure: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Containment and Collection:
 - For solid spills, carefully sweep or scoop the material to avoid creating dust.
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth).

- The SDS advises to "Collect spillage."[\[1\]](#)
- Disposal of Cleanup Materials: Place all contaminated cleanup materials into a sealed, labeled hazardous waste container.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent or detergent and water. Collect decontamination liquids as hazardous waste.

Ralimetinib Waste Management Workflow

The following diagram illustrates the decision-making process for the proper management and disposal of **Ralimetinib** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **Ralimetinib** waste.

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References

- 1. Ralimetinib 2MsOH(LY2228820)|862507-23-1|MSDS [dcchemicals.com]
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